

# Troubleshooting guide for glycol loss in dehydration systems

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## Compound of Interest

Compound Name: Octaethylene glycol

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## Technical Support Center: Glycol Dehydration Systems

This guide provides troubleshooting assistance for researchers, scientists, and drug development professionals experiencing glycol loss in their dehydration systems. The following information is presented in a question-and-answer format to directly address common issues.

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What are the primary causes of glycol loss in a dehydration system?

Glycol loss is a significant operational concern that can stem from several issues within the system. The most common places for glycol loss to occur are the contactor (absorber) and the regenerator, accounting for about 90% of all losses.[1] Key causes can be categorized as foaming, vaporization, carryover, and mechanical or operational issues.

Q2: How does foaming contribute to glycol loss and what are the main causes?

Foaming is a major cause of glycol loss.[2] When glycol foams, its volume increases, and it can be more easily carried out of the contactor with the gas stream. The primary promoters of foaming include:

- Contaminants: Hydrocarbon liquids, compressor oils, corrosion inhibitors, salts, and other suspended solids in the gas stream can induce foaming.[\[2\]](#)[\[3\]](#)
- High Temperature Differentials: If the incoming lean glycol is more than 20°F warmer than the gas in the contactor, it can cause the glycol to emulsify with contaminants, leading to excessive foaming.[\[3\]](#)
- Excessive Turbulence: High gas velocities through the contactor can create turbulence, which promotes foaming.
- High pH Levels: Glycol pH should ideally be maintained between 7.0 and 7.5. A pH level above 8.5 can cause the glycol to react with hydrocarbons to form soap-like substances (saponification), resulting in foaming.

Q3: My system is experiencing high vaporization losses. What should I investigate?

Vaporization losses occur when glycol turns into a vapor and escapes the system. This is typically caused by excessive temperatures in key areas:

- High Contactor Temperature: Elevated temperatures in the absorption vessel will increase glycol vaporization. This can be due to a malfunctioning glycol cooler or an excessively high TEG (triethylene glycol) flow rate.
- Excessive Reboiler Temperature: Operating the reboiler above the glycol's decomposition temperature (around 404°F or 204°C for TEG) will cause it to vaporize or thermally degrade.
- High Still Column Temperature: If the top of the still column is too hot, vaporized glycol can escape with the water vapor.

Q4: What is glycol carryover and how can it be prevented?

Glycol carryover happens when liquid glycol droplets are physically entrained in the exiting gas stream. Besides foaming, other causes include:

- Excessive Gas Velocity: If the gas flow rate is too high for the contactor's design, it can physically push glycol out of the top.

- **Inefficient Mist Eliminator:** A poorly functioning mist extractor at the top of the contactor will fail to capture glycol droplets before the gas exits.
- **Sudden Pressure Surges:** Rapid changes in operating pressure, especially during startup or shutdown, can lead to significant glycol carryover.
- **Excessive Stripping Gas:** Too much stripping gas in the regenerator can carry glycol overhead from the still column.

Q5: How can I determine if mechanical failures are the source of glycol loss?

Mechanical issues can create direct pathways for glycol to exit the system. Key areas to inspect include:

- **Leaks and Broken Welds:** Leaks in heat exchangers, pumps, or piping can lead to significant glycol loss. A broken weld in a gas-to-glycol heat exchanger can cause glycol to be lost downstream in the pipeline.
- **Pump Malfunctions:** Leaking pump packing glands should be repaired promptly to prevent both glycol loss and oxygen ingress, which can accelerate glycol degradation. Clogged or worn check valves on the glycol pump can also prevent adequate circulation, even if the pump appears to be operating.
- **Damaged Internals:** Damaged packing or trays within the still column or contactor can lead to improper flow and increase the potential for carryover.

Q6: What is glycol degradation and how does it cause loss?

Glycol degradation is the chemical breakdown of glycol, often due to excessive heat. Operating the reboiler above 404°F (204°C) can cause thermal decomposition of TEG. This process forms acidic byproducts which can lead to corrosion and foaming. Degraded glycol is less effective and often needs to be replaced, contributing to overall glycol loss. The presence of oxygen in the system can also accelerate this degradation.

## Data Presentation: Key Operating Parameters

To minimize glycol loss and ensure optimal system performance, monitor and maintain the following parameters within their recommended ranges.

Parameter	Recommended Range/Value	Potential Issue if Deviated
Acceptable Glycol Loss	< 1 lb/MMSCF or 0.01 - 0.15 gal/MMSCF	Indicates a significant problem in the system.
Glycol pH Level	7.0 - 7.5	Above 8.5 can cause foaming; below 7.0 can be corrosive.
Lean Glycol vs. Gas Temperature	Lean glycol should be no more than 20°F (11°C) warmer than the inlet gas.	A larger differential can cause emulsification and foaming.
TEG Reboiler Temperature	380 - 400°F (193 - 204°C)	Temperatures above 404°F (204°C) cause thermal degradation.
Glycol Circulation Rate	3-5 gallons per pound of water to be removed	Excessive rates can overwhelm the reboiler.

## Experimental Protocols

### 1. Protocol for Foam Potential Testing (Shake Test)

This simple test helps determine if a foaming issue is caused by mechanical problems or by contamination in the glycol.

- Objective: To differentiate between mechanical and chemical causes of foaming.
- Methodology:
  - Collect a sample of the foaming glycol in a clean, clear bottle with a secure lid.
  - Fill the bottle approximately halfway with the glycol sample.
  - Seal the bottle and allow any existing bubbles to collapse completely.

- Shake the bottle vigorously for 30 seconds.
- Place the bottle on a stable, flat surface and start a timer.
- Record the time it takes for the foam (bubbles) to completely collapse.
- Interpretation of Results:
  - Bubbles collapse in < 1 minute: The foaming issue is likely due to a mechanical problem in the system (e.g., air leaks, excessive agitation).
  - Bubbles take > 1 minute to collapse (or do not collapse): The foaming is likely caused by contaminants within the glycol. A full glycol analysis is recommended.

## 2. Protocol for Glycol Concentration Measurement

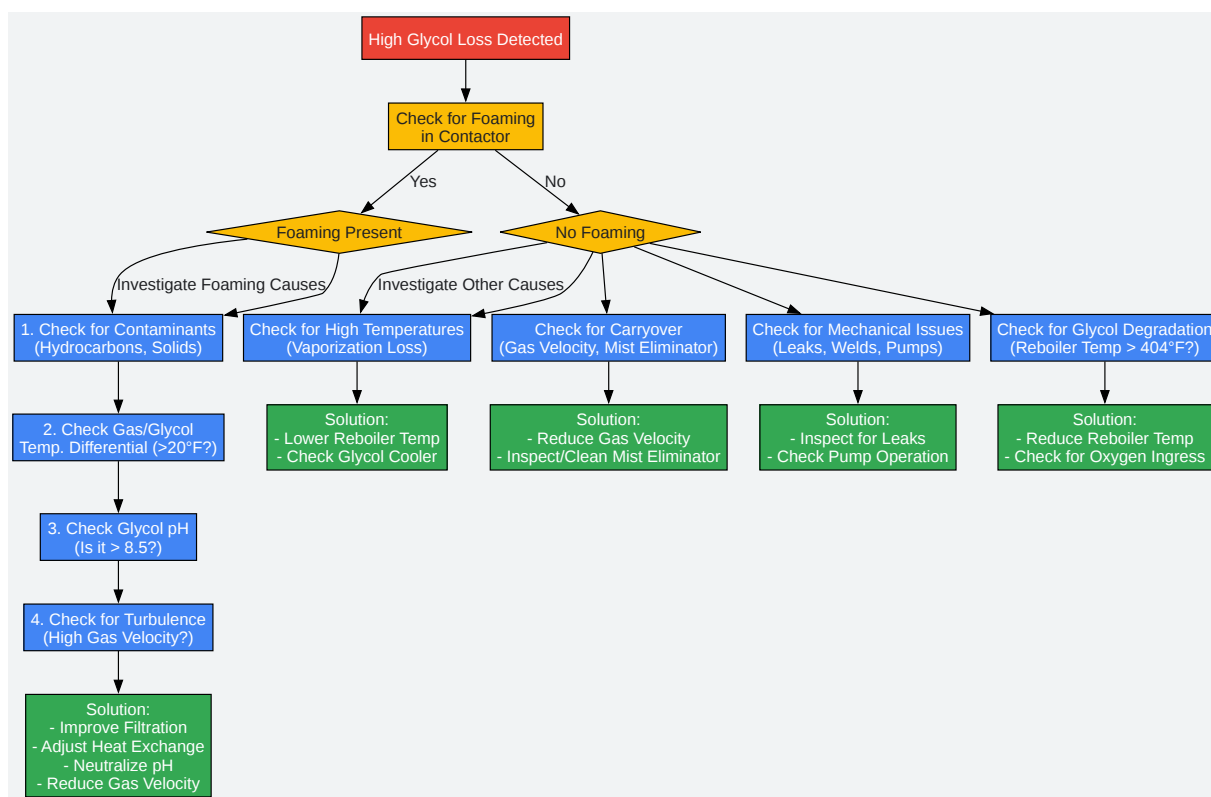
Accurate glycol concentration is crucial for efficient dehydration. Two common field methods are the use of a refractometer or a hydrometer.

- Objective: To determine the concentration of glycol in the system.
- Method 1: Handheld Refractometer (Recommended)
  - Calibrate the refractometer with distilled water.
  - Place a few drops of the glycol sample onto the prism.
  - Close the cover plate.
  - Hold the refractometer up to a light source and look through the eyepiece.
  - Read the concentration value directly from the scale. Refractometers are generally quick, accurate, and compensate for temperature.
- Method 2: Hydrometer
  - Fill a hydrometer cylinder with the glycol sample, allowing for some overflow.
  - Gently lower the hydrometer into the cylinder, bulb-end down, until it floats freely.

- Ensure the hydrometer is not touching the sides of the cylinder.
- Read the specific gravity at the meniscus (the flat surface of the liquid, not where it clings to the stem).
- Convert the specific gravity reading to glycol concentration using a conversion chart, making sure to correct for temperature.

## Logical Troubleshooting Workflow

The following diagram illustrates a step-by-step process for troubleshooting glycol loss in a dehydration system.



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A logical workflow for diagnosing the root cause of glycol loss.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)